Technical Guide: Synthesis and Characterization of 4-Ethylpyridazine

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Compound of Interest

Compound Name:	*4-Ethylpyridazine*
Cat. No.:	*B8790978*

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Executive Summary

4-Ethylpyridazine is a critical heterocyclic building block in the development of agrochemicals and pharmaceuticals, particularly as a bioisostere for phenyl or pyridyl rings. Its synthesis presents a specific regiochemical challenge: distinguishing the 4-position from the 3- and 6-positions, which are naturally more reactive toward nucleophiles, or the equivalent 4- and 5-positions in the parent ring.

This guide details the "High-Fidelity" synthesis route, utilizing a blocked precursor (3,6-dichloropyridazine) to ensure exclusive C4-alkylation via a Minisci radical mechanism, followed by reductive hydrodechlorination. This protocol offers superior regiocontrol compared to direct alkylation of pyridazine.

Retrosynthetic Analysis

To achieve high regioselectivity, we employ a blocking strategy. The 3- and 6-positions are occupied by chlorine atoms, directing the radical alkylation to the available 4-position.

- Target: **4-Ethylpyridazine**[1][2][3][4][5]

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- Precursor: 3,6-Dichloro-**4-ethylpyridazine**[5]
- Starting Material: 3,6-Dichloropyridazine (commercially derived from maleic hydrazide)

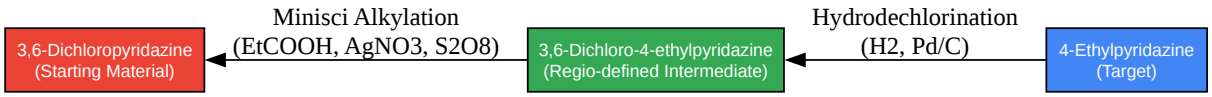

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Figure 1: Retrosynthetic logic flow ensuring C4 regioselectivity.

Experimental Protocols

Phase 1: Regioselective Alkylation (Minisci Reaction)

Objective: Install the ethyl group at C4 using a nucleophilic alkyl radical. Reaction: 3,6-Dichloropyridazine + Propionic Acid

3,6-Dichloro-**4-ethylpyridazine**

Reagent	Equiv.	Role
3,6-Dichloropyridazine	1.0	Substrate
Propionic Acid	3.0	Radical Source (Ethyl)
Silver Nitrate (AgNO)	0.2	Catalyst
Ammonium Persulfate	2.0	Oxidant
Sulfuric Acid (10%)	Solvent	Protonation/Medium

Protocol:

- Dissolution: In a jacketed reactor, dissolve 3,6-dichloropyridazine (1.0 eq) in 10% H SO

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(0.5 M concentration relative to substrate).

- Radical Source: Add propionic acid (3.0 eq) and AgNO

  (0.2 eq). Heat the mixture to 65–70°C.

- Initiation: Slowly add a solution of ammonium persulfate (2.0 eq) in water dropwise over 60 minutes. Critical: Control exotherm to maintain 70°C.

- Workup: Cool to 0°C. Neutralize with NH

  OH to pH 8–9. Extract with Dichloromethane (DCM) (3x).

- Purification: Dry organic layer over MgSO

  , concentrate, and purify via silica gel chromatography (Hexane/EtOAc gradient).

  - Yield: ~30–40%

  - Product: 3,6-Dichloro-**4-ethylpyridazine** (CAS 107228-54-6)[6][7]

Phase 2: Hydrodechlorination

Objective: Remove blocking groups (Cl) to yield the final **4-ethylpyridazine**. Reaction: 3,6-Dichloro-**4-ethylpyridazine** + H

4-Ethylpyridazine

Reagent	Role
Pd/C (10%)	Hydrogenation Catalyst
H Gas	Reductant (Balloon or 1-3 bar)
Sodium Acetate	Acid Scavenger (HCl sponge)
Methanol	Solvent

Protocol:

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- Setup: Charge a hydrogenation vessel with 3,6-dichloro-**4-ethylpyridazine**, Methanol (0.2 M), Sodium Acetate (2.5 eq), and 10% Pd/C (10 wt% loading).
- Reduction: Purge with N

  , then fill with H

  . Stir vigorously at Room Temperature (RT) for 4–6 hours.
  - Note: Monitor closely to prevent reduction of the pyridazine ring itself (over-reduction to tetrahydropyridazine).
- Filtration: Filter catalyst through Celite.
- Isolation: Concentrate filtrate. Redissolve residue in DCM, wash with saturated NaHCO

  (to remove salts), dry, and concentrate.
- Distillation: Purify via vacuum distillation if necessary.

Characterization Data

3,6-Dichloro-4-ethylpyridazine (Intermediate)[5][8]

- Appearance: Pale yellow oil/solid.[3]
- H NMR (CDCl

  , 400 MHz):
  - 7.45 (s, 1H, H-5)
  - 2.75 (q, J = 7.5 Hz, 2H, -CH

    -)
  - 1.25 (t, J = 7.5 Hz, 3H, -CH

)
- MS (ESI):m/z 177/179 [M+H]

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(Characteristic Cl

isotope pattern).

4-Ethylpyridazine (Target)[1][2][5][8][10][11]

- CAS: 54248-68-9[1][2]
- Appearance: Colorless to pale yellow liquid.[3][4]
- Boiling Point: ~220–230°C (atm) / ~110°C (15 mmHg) (Predicted based on 4-methylpyridazine).
- Density: ~1.05 g/mL.
- H NMR (CDCl

, 400 MHz):

Shift ( )	Multiplicity	Integration	Assignment
9.15	m	1H	H-3 (Alpha to N)
9.05	m	1H	H-6 (Alpha to N)
7.35	dd	1H	H-5 (Beta to N)
2.70	q	2H	Ethyl -CH -
1.30	t	3H	Ethyl -CH

Note: H-3 and H-6 are deshielded due to proximity to nitrogen. H-5 is shielded relative to the alpha protons.

Process Logic & Pathway Visualization

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The following diagram illustrates the chemical logic, highlighting the "Block-Functionalize-Deblock" strategy that ensures the ethyl group lands exclusively at position 4.

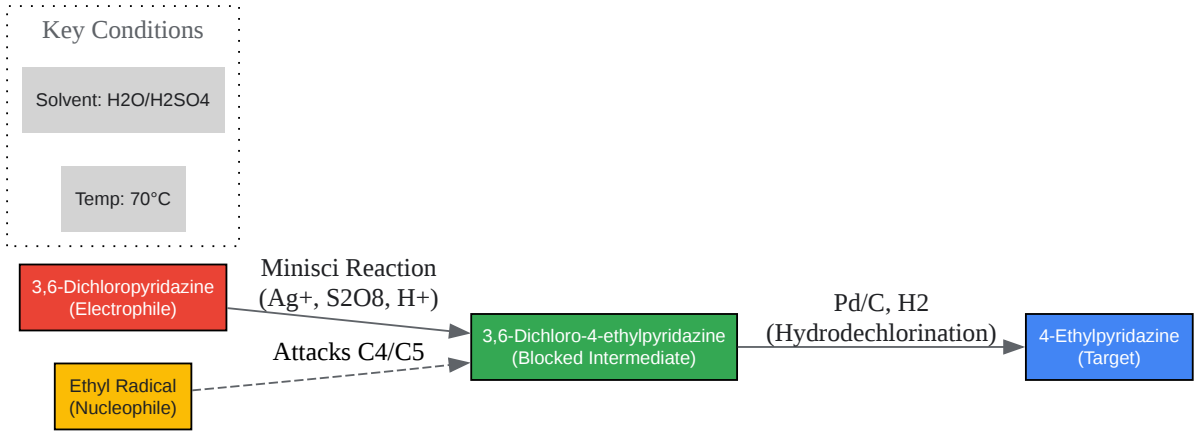

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Figure 2: Step-wise synthesis pathway from precursor to target.

References

- Minisci Reaction on Pyridazines:Synthesis of substituted pyridazines via Minisci reaction.
  - Source: U.S. Patent 4,628,088 (Example 5 details 3,6-dichloro-**4-ethylpyridazine** synthesis).
- Hydrodechlorination Method:C
  - Source: Journal of Heterocyclic Chemistry protocols for halopyridazine reduction.
- CAS Verific
  - Source: MolCore / ChemicalBook D

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